

Technical Support Center: Clozapine N-oxide (CNO) Dihydrochloride Solutions

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Compound of Interest

Compound Name: Clozapine N-oxide dihydrochloride

Cat. No.: B2363190

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with Clozapine N-oxide (CNO) dihydrochloride solutions.

Frequently Asked Questions (FAQs) & Troubleshooting Guides

Q1: My CNO dihydrochloride solution has precipitated. What should I do?

A1: Precipitation of CNO dihydrochloride in aqueous solutions is uncommon, as it is known for its good water solubility. However, if you encounter this issue, consider the following troubleshooting steps:

- **Gentle Warming:** Warm the solution in a water bath at approximately 40°C. This can often help redissolve any precipitate that may have formed, especially in concentrated solutions of the related CNO freebase.^[1]
- **Vortexing:** Gently vortex or sonicate the solution to aid dissolution.^{[2][3]}
- **Check Concentration:** Very high concentrations may exceed the solubility limit. Consider preparing a more dilute solution if precipitation persists.
- **Storage Conditions:** Ensure the solution has been stored correctly. Although stable, prolonged storage at incorrect temperatures might contribute to precipitation. For long-term

storage of aqueous solutions, it is recommended to aliquot and store at -20°C for up to one month.^[4]

Q2: What is the recommended solvent for CNO dihydrochloride?

A2: The primary recommended solvent for CNO dihydrochloride is water.^{[2][5]} It is readily soluble in water up to 100 mM.^{[4][5]} For some applications, Dimethyl sulfoxide (DMSO) can also be used, with solubility reported to be at least 200 mg/mL.^[3]

Q3: How should I prepare a stock solution of CNO dihydrochloride in water?

A3: Follow this general protocol for preparing a CNO dihydrochloride stock solution:

- Allow the vial of CNO dihydrochloride powder to reach room temperature before opening to avoid moisture absorption, as the compound can be hygroscopic.^{[2][6]}
- Calculate the required mass of CNO dihydrochloride and volume of water to achieve your desired concentration.
- Carefully add the water to the vial.
- Gently vortex or sonicate the solution until all the solid has dissolved.^{[2][3][6]}
- For in vivo experiments, it is recommended to filter-sterilize the final working solution using a 0.22 µm filter.^[3]

Q4: What are the recommended storage conditions for CNO dihydrochloride powder and solutions?

A4:

- Solid Powder: Store the solid CNO dihydrochloride at -20°C for optimal long-term preservation.^{[5][7]} However, it is stable at room temperature for short periods, such as during shipping.^[7]
- Aqueous Solutions: For immediate use (within 48 hours), solutions can be stored at room temperature.^[4] For storage up to one month, aliquot the solution into tightly sealed vials and store at -20°C.^[4] Avoid repeated freeze-thaw cycles.^[3]

- DMSO Stock Solutions: Stock solutions in DMSO can be stored at -20°C for up to 6 months or -80°C for up to 1 year.[\[3\]](#)[\[8\]](#)

Q5: CNO dihydrochloride vs. CNO freebase: Which one should I use?

A5: For most applications, especially those requiring aqueous solutions, CNO dihydrochloride is the recommended form. It is more water-soluble, easier to handle, and less prone to precipitation in solution compared to the CNO freebase.[\[5\]](#)[\[9\]](#) The freebase form often requires DMSO for dissolution and has a higher tendency to precipitate out of aqueous solutions.[\[1\]](#)[\[9\]](#) Furthermore, CNO dihydrochloride has shown improved bioavailability and less conversion to clozapine in animal studies compared to the freebase form.[\[10\]](#)[\[11\]](#)

Quantitative Data Summary

The following tables summarize key quantitative data for CNO dihydrochloride.

Table 1: Solubility Data

Solvent	Reported Solubility	Source
Water	100 mg/mL (approx. 240 mM)	[3]
Water	100 mM	[5]
DMSO	≥ 200 mg/mL (approx. 481 mM)	[3]

Table 2: Storage Recommendations

Form	Temperature	Duration	Source
Solid	-20°C	Long-term	[5] [7]
Aqueous Solution	Room Temperature	Up to 48 hours	[4]
Aqueous Solution	-20°C	Up to 1 month	[4]
DMSO Solution	-20°C	Up to 6 months	[3]
DMSO Solution	-80°C	Up to 1 year	[3]

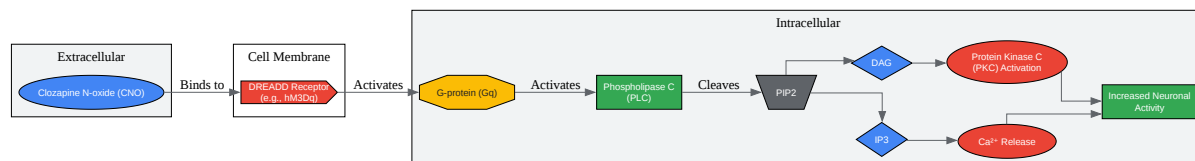
Experimental Protocols

Protocol 1: Preparation of CNO Dihydrochloride for In Vivo Administration

- Calculate Dosage: Determine the required dose of CNO dihydrochloride in mg/kg for your animal model. Doses in the literature typically range from 0.1 to 10 mg/kg.[8]
- Prepare Stock Solution:
 - Allow the CNO dihydrochloride vial to equilibrate to room temperature.[2]
 - Prepare a stock solution in sterile saline (0.9% NaCl) or water. For example, to prepare a 2 mg/mL stock solution, dissolve 10 mg of CNO dihydrochloride in 5 mL of saline.
 - Gently vortex or sonicate until fully dissolved.[2][3]
- Prepare Working Solution:
 - Dilute the stock solution with sterile saline to the final desired concentration for injection. The final volume will depend on the animal's weight and the desired injection volume.
- Sterilization:
 - Filter the final working solution through a 0.22 μ m syringe filter into a sterile tube.[3]
- Administration:
 - Administer the solution to the animal via the desired route (e.g., intraperitoneal injection). Prepare fresh on the day of use for best results.[3]

Visualizations

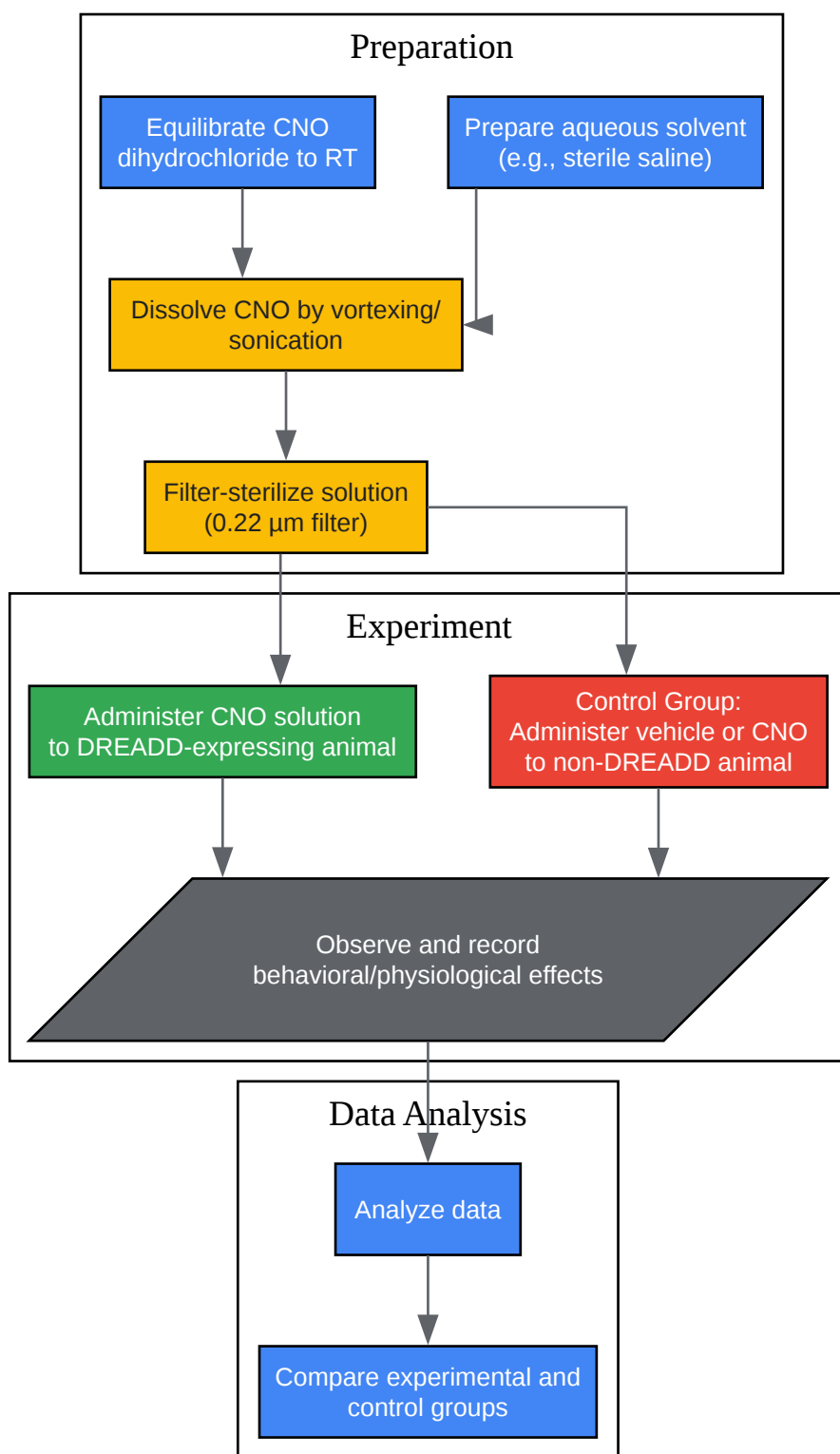
DREADD Signaling Pathway



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Caption: Signaling pathway of an activating Gq-coupled DREADD.

Experimental Workflow



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Caption: Workflow for a typical in vivo DREADD experiment.

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References

- 1. Clozapine N-oxide (CNO) freebase stability and storage [hellobio.com]
- 2. Your Top Technical Questions Answered - How to Solubilise CNO [hellobio.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Stability of Water-Soluble DREADD Ligands in Solution - A Technical Review [hellobio.com]
- 5. Clozapine N-oxide (CNO) dihydrochloride | DREADD activator | Hello Bio [hellobio.com]
- 6. m.youtube.com [m.youtube.com]
- 7. Your Top Technical Questions Answered – CNO Storage & Stability [hellobio.com]
- 8. Clozapine N-oxide hydrochloride 98 (HPLC), Water soluble Clozapine N-oxide hydrochloride salt [sigmaaldrich.com]
- 9. Clozapine N-oxide (CNO) (freebase) | DREADD activator | Hello Bio [hellobio.com]
- 10. Clozapine N-oxide dihydrochloride | CNO (water-soluble) | Tocris Bioscience [tocris.com]
- 11. A Comparative Study of the Pharmacokinetics of Clozapine N-Oxide and Clozapine N-Oxide Hydrochloride Salt in Rhesus Macaques - PMC [pmc.ncbi.nlm.nih.gov]
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